

1-Amino-2-naphthol hydrochloride CAS number and molecular structure

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Compound of Interest

Compound Name: *1-Amino-2-naphthol hydrochloride*

Cat. No.: B075536

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An In-depth Technical Guide to **1-Amino-2-naphthol hydrochloride**

This technical guide provides a comprehensive overview of **1-Amino-2-naphthol hydrochloride**, a significant chemical intermediate. The information is tailored for researchers, scientists, and professionals in drug development, presenting key data, experimental protocols, and a visual representation of its synthesis pathway.

Core Data Presentation

1-Amino-2-naphthol hydrochloride is a versatile organic compound with established applications in chemical synthesis. Its fundamental properties are summarized below for easy reference.

Property	Value
CAS Number	1198-27-2 [1] [2] [3]
Molecular Formula	C ₁₀ H ₉ NO·HCl [1] or C ₁₀ H ₁₀ CINO [2] [4]
Molecular Weight	195.65 g/mol [1] [5]
Appearance	Crystals, Lilac to light grey fluffy powder [6]
Melting Point	250 °C (decomposes) [6]
Solubility	Slightly soluble in DMSO and Methanol [7]
SMILES String	Cl.Nc1c(O)ccc2ccccc12
InChI Key	DEKREBCFNLUULC-UHFFFAOYSA-N [2]

Molecular Structure

The molecular structure of **1-Amino-2-naphthol hydrochloride** consists of a naphthalene core substituted with an amino group at the 1-position and a hydroxyl group at the 2-position, complexed with hydrogen chloride.

Experimental Protocols

The synthesis of **1-Amino-2-naphthol hydrochloride** is well-documented, with several established methods. Below are detailed protocols for its preparation.

Synthesis via Reduction of an Azo Dye (Orange II)

This method involves the reduction of the azo dye Orange II using stannous chloride.

Materials:

- Orange II (sodium;4-[(2E)-2-(2-oxonaphthalen-1-ylidene)hydrazinyl]benzenesulfonate)
- Tin
- Concentrated Hydrochloric Acid

- Water

Procedure:

- Dissolve 50 g of Orange II in 500 ml of boiling water.[8]
- Separately, dissolve 65 g of tin in 375 ml of concentrated hydrochloric acid.[8]
- Add the tin solution to the hot Orange II solution.[8]
- Continue heating until the solution is decolorized, indicating the completion of the reduction. [8]
- Filter the hot solution quickly.[8]
- Allow the filtrate to cool. **1-Amino-2-naphthol hydrochloride** will crystallize as colorless needles.[8]
- Collect the crystals by filtration.[8]

Synthesis via Reduction of Nitroso- β -naphthol

An alternative route involves the reduction of nitroso- β -naphthol.

Materials:

- Nitroso- β -naphthol
- Sodium bisulfite
- Sodium hydroxide
- Sulfuric acid
- Water

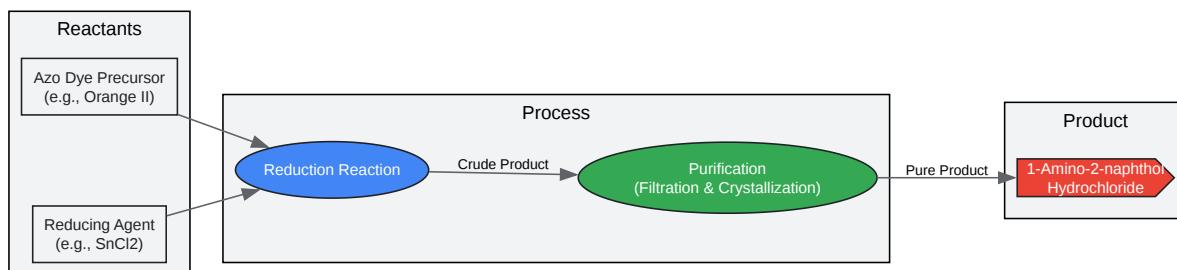
Procedure:

- Prepare a solution of sodium bisulfite and sodium hydroxide in water.[9]

- Add nitroso- β -naphthol to this solution and stir until it is completely dissolved.[9]
- Filter the solution to remove any tarry byproducts.[9]
- Slowly add concentrated sulfuric acid to the filtrate while stirring vigorously.[9]
- Protect the mixture from light and allow it to stand for the product to precipitate.[9]
- Collect the precipitated 1-amino-2-naphthol-4-sulfonic acid.[9]
- The hydrochloride salt can then be obtained by treatment with hydrochloric acid.[10]

Logical Relationship Diagram

The following diagram illustrates a generalized workflow for the synthesis of **1-Amino-2-naphthol hydrochloride** from a precursor azo dye.



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Caption: Synthesis workflow for **1-Amino-2-naphthol hydrochloride**.

Applications in Research and Development

1-Amino-2-naphthol hydrochloride serves as a crucial intermediate in the synthesis of various organic compounds. Its primary applications include:

- Dye Synthesis: It is a precursor for the production of various azo dyes.[2][11]

- Photochromic Materials: It is used in the synthesis of photochromic spirooxazines.[6]
- Pharmaceutical Research: The core structure of 1-amino-2-naphthol is found in compounds with potential biological activities. Derivatives such as 1-amidoalkyl-2-naphthols and 1-aminoalkyl-2-naphthols have been investigated for their antimicrobial properties.[12][13] These compounds are synthesized through multicomponent reactions involving a naphthol, an aldehyde, and an amine or amide.[12][13]

This guide provides foundational knowledge for the handling, synthesis, and application of **1-Amino-2-naphthol hydrochloride** in a research and development setting.

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